

3-Amino-6-methoxypyridazine molecular weight and formula

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Compound of Interest

Compound Name: 3-Amino-6-methoxypyridazine

Cat. No.: B1266373

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Core Molecular Data of 3-Amino-6-methoxypyridazine

An In-depth Technical Guide for Researchers

This document provides essential molecular information for **3-Amino-6-methoxypyridazine**, a heterocyclic organic compound relevant to pharmaceutical and chemical research.^[1] It serves as a critical intermediate in the synthesis of various biologically active compounds.^{[2][3]}

Molecular Properties

The fundamental molecular characteristics of **3-Amino-6-methoxypyridazine** are summarized below. This data is crucial for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C5H7N3O ^{[4][5][6][7][8]}
Molecular Weight	125.13 g/mol ^{[4][5][6][7][8]}
IUPAC Name	6-methoxypyridazin-3-amine ^{[4][5]}
CAS Number	7252-84-8 ^{[4][7][8]}

Structural Information

3-Amino-6-methoxypyridazine is characterized by a pyridazine ring, which is a six-membered aromatic heterocycle containing two adjacent nitrogen atoms. An amino group is attached at the 3-position and a methoxy group at the 6-position.[1][4] This specific arrangement of functional groups dictates its chemical reactivity and utility as a building block in organic synthesis.[1][4]

Caption: Chemical structure of **3-Amino-6-methoxypyridazine**.

Experimental Context and Applications

While detailed experimental protocols and signaling pathways are application-specific, it is important to note the primary uses of **3-Amino-6-methoxypyridazine** in research and development.

Key Research Applications:

- **Pharmaceutical Synthesis:** It is a key intermediate in the preparation of pharmaceuticals, including the anticancer drug Relugolix.[2] Derivatives have shown potential as antimicrobial and anticancer agents.[4]
- **Organic Synthesis:** It serves as a versatile building block for creating more complex heterocyclic compounds.[3][4]
- **Agrochemicals:** Some of its derivatives are explored for potential use as agrochemicals.[4]

Methodology Note: The synthesis of **3-Amino-6-methoxypyridazine** often involves the reaction of 3-amino-6-chloropyridazine with sodium methoxide.[2] Researchers utilizing this compound should refer to specific synthetic procedures and safety data sheets for detailed handling and reaction conditions. Physicochemical properties, such as solubility and melting point, have been characterized using standard analytical techniques.[1]

Caption: Logical relationship of **3-Amino-6-methoxypyridazine** data.

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